

An In-depth Technical Guide to N-Ethylbenzylamine

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Compound of Interest

Compound Name: **N-Ethylbenzylamine**

Cat. No.: **B194571**

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This technical guide provides a comprehensive overview of **N-Ethylbenzylamine**, a versatile secondary amine utilized in various chemical syntheses. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details the compound's alternative names and synonyms, its key physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Synonyms and Alternative Names

N-Ethylbenzylamine is known by a variety of names in chemical literature and commerce. A comprehensive list of these synonyms is provided below for clear identification and to aid in literature searches.

Synonym	Notes
N-Benzylethylamine	IUPAC preferred name [1]
Ethylbenzylamine	Common name [1]
Benzenemethanamine, N-ethyl-	CAS index name [1]
N-Benzyl-N-ethylamine	
Benzyl ethyl amine	
N-(Phenylmethyl)ethanamine	
Ethyl(phenylmethyl)amine	
NEBA	Abbreviation [2]
Etilefrine Impurity F	As an impurity in a pharmaceutical [1]

Physicochemical Properties

The following table summarizes the key quantitative data for **N-Ethylbenzylamine**, providing a quick reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	PubChem[1]
Molecular Weight	135.21 g/mol	PubChem[1]
CAS Number	14321-27-8	ChemicalBook[3]
Appearance	Colorless to pale-yellow liquid	Guidechem[4]
Boiling Point	191-194 °C	ChemicalBook[3]
Density	0.909 g/mL at 25 °C	ChemicalBook[3]
Refractive Index (n ²⁰ /D)	1.511	ChemicalBook[3]
Flash Point	66 °C (152 °F)	Fisher Scientific
Solubility	Slightly soluble in water; soluble in ethanol, ethyl ether, and benzene.	Fisher Scientific

Experimental Protocol: Synthesis of N-Ethylbenzylamine via Reductive Amination

This section provides a detailed methodology for the synthesis of **N-Ethylbenzylamine** from benzaldehyde and ethylamine, a common and efficient laboratory procedure.[1]

Reaction Principle: The synthesis proceeds in two main stages. First, benzaldehyde reacts with ethylamine to form an intermediate imine (N-benzylideneethylamine). Subsequently, the imine is reduced *in situ* by a reducing agent, such as sodium borohydride, to yield the final product, **N-Ethylbenzylamine**.

Materials and Reagents:

- Benzaldehyde
- Ethylamine
- Methanol (MeOH)

- Sodium borohydride (NaBH_4)
- Diethyl ether
- Saturated aqueous sodium chloride (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Dichloromethane (CH_2Cl_2)

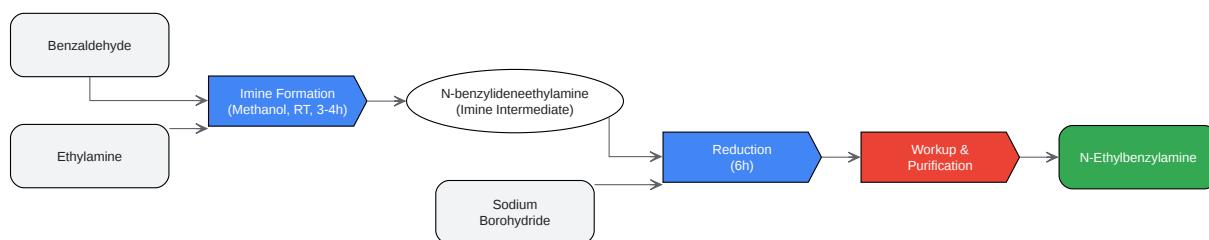
Procedure:

- **Imine Formation:**
 - In a round-bottom flask, dissolve benzaldehyde (10 mmol) in methanol (20 mL).
 - To this solution, add ethylamine (10 mmol).
 - Stir the reaction mixture at room temperature for 3-4 hours to facilitate the formation of the imine.
- **Reduction:**
 - After the initial stirring period, carefully add sodium borohydride (5.0 mmol) to the mixture in small portions (batches).
 - Continue to stir the reaction mixture for an additional 6 hours at room temperature.
- **Workup and Extraction:**
 - Quench the reaction by adding water (10 mL).
 - Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 20 mL).
 - Combine the organic layers and wash them with saturated aqueous NaCl (30 mL).
 - Dry the combined organic phase over anhydrous Na_2SO_4 and then filter.

- Purification:
 - Remove the solvent from the filtrate by evaporation under reduced pressure.
 - Purify the resulting residue (a light yellow oil) using silica gel column chromatography, with a mixture of $\text{CH}_2\text{Cl}_2/\text{CH}_3\text{OH}$ as the eluent, to obtain pure **N-Ethylbenzylamine**.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-Ethylbenzylamine** via reductive amination.



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Caption: Reductive amination synthesis of **N-Ethylbenzylamine**.

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